

Essential Safety and Logistical Guide for Handling 4-Bromo-3-cyanopyridine

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Compound of Interest

Compound Name: **4-Bromo-3-cyanopyridine**

Cat. No.: **B125802**

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety protocols and logistical plans for the handling and disposal of **4-Bromo-3-cyanopyridine**. Adherence to these procedures is critical to ensure personnel safety and regulatory compliance in a laboratory setting.

Hazard Identification and Quantitative Data

4-Bromo-3-cyanopyridine is a hazardous substance that requires careful handling. It is harmful if swallowed, in contact with skin, or if inhaled, and causes skin and serious eye irritation.^[1] The following tables summarize key quantitative safety and physical data.

Table 1: Toxicological Data

Parameter	Value	Species	Reference
Acute Oral Toxicity	Toxic if swallowed (Category 3)	Data not available	[2]
Acute Dermal Toxicity	Toxic in contact with skin (Category 3)	Data not available	[2]
Acute Inhalation Toxicity	Toxic if inhaled (Category 3)	Data not available	[2]
LD50 (Oral, Rat) - Predicted	364.86 mg/kg (for 3-Bromopyridine)	Rat	[3]

Note: Specific LD50 data for **4-Bromo-3-cyanopyridine** is not readily available. The provided value is for the related compound 3-Bromopyridine and should be used as an estimate of potential toxicity.

Table 2: Occupational Exposure Limits

Parameter	Value	Agency
Permissible Exposure Limit (PEL) - TWA	Not established	OSHA[4][5][6]
Threshold Limit Value (TLV) - TWA	Not established	ACGIH

Table 3: Physical and Chemical Properties

Property	Value	Reference
CAS Number	154237-70-4	[7] [8]
Molecular Formula	C ₆ H ₃ BrN ₂	[7] [9]
Molecular Weight	183.01 g/mol	[9] [10]
Appearance	Solid	[7]
Melting Point	91 - 95 °C	[10]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **4-Bromo-3-cyanopyridine** to minimize exposure risk.

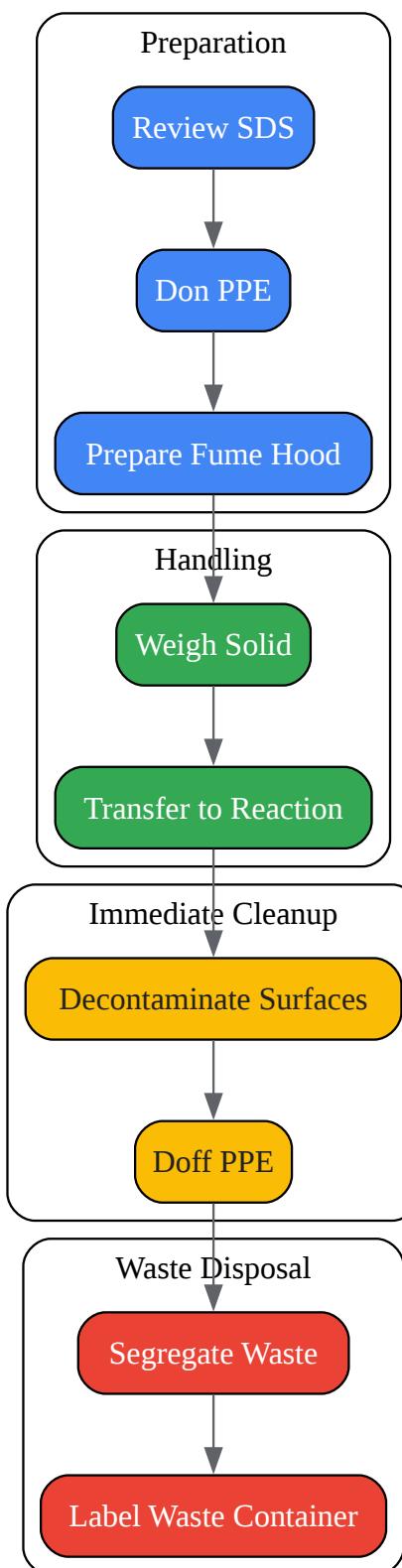
Table 4: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Hand Protection	Butyl rubber or Viton gloves. Nitrile gloves may offer limited splash protection but are not recommended for prolonged contact with halogenated aromatic hydrocarbons. [11] [12] [13] Always wear two pairs of gloves.	Prevents skin contact and absorption. Butyl rubber and Viton offer better resistance to halogenated solvents. [12]
Eye Protection	Chemical safety goggles and a face shield.	Protects against splashes and airborne particles.
Body Protection	A fully buttoned lab coat and chemical-resistant apron.	Prevents contamination of personal clothing.
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is required if handling outside of a certified chemical fume hood or if dust generation is likely.	Prevents inhalation of harmful dust and vapors.

Operational Plan: Step-by-Step Handling Procedure

This protocol outlines the safe handling of **4-Bromo-3-cyanopyridine** from preparation to immediate post-use cleanup.

Experimental Workflow for Handling **4-Bromo-3-cyanopyridine**



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Caption: Workflow for the safe handling of **4-Bromo-3-cyanopyridine**.

I. Pre-Operational Checks

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly review the SDS for **4-Bromo-3-cyanopyridine**.
- Assemble PPE: Don all required PPE as specified in Table 4.
- Prepare Work Area: Ensure a certified chemical fume hood is operational. The work surface should be covered with absorbent, disposable bench paper.
- Emergency Equipment: Confirm the location and functionality of the nearest safety shower, eyewash station, and fire extinguisher.

II. Weighing and Transfer

- Weighing:
 - Perform all weighing operations within the chemical fume hood to minimize inhalation exposure.
 - Use a disposable weigh boat or paper.
 - To avoid generating dust, handle the solid gently.
- Transfer:
 - Carefully transfer the weighed solid to the reaction vessel within the fume hood.
 - If dissolving the solid, add the solvent to the solid in the reaction vessel slowly to avoid splashing.

III. Post-Handling Decontamination

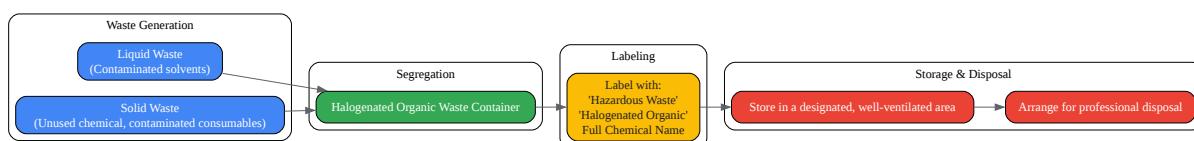
- Clean Work Surfaces:
 - Wipe down the work surface inside the fume hood with a detergent solution, followed by 70% isopropyl alcohol.[\[14\]](#)

- Dispose of the cleaning materials as cytotoxic waste.[15]
- Decontaminate Equipment:
 - Clean any non-disposable equipment (e.g., spatulas) that came into contact with the chemical using a suitable solvent, followed by a detergent wash.
- Doffing PPE:
 - Remove PPE in the correct order to avoid cross-contamination: outer gloves, apron, inner gloves, face shield, goggles, lab coat.
 - Dispose of all disposable PPE as hazardous waste.

Disposal Plan

Proper disposal of **4-Bromo-3-cyanopyridine** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

Logical Relationship for Waste Disposal



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Caption: Decision process for the disposal of **4-Bromo-3-cyanopyridine** waste.

I. Waste Segregation

- Designated Waste Container: All waste contaminated with **4-Bromo-3-cyanopyridine** must be collected in a designated, leak-proof, and clearly labeled "Halogenated Organic Waste" container.
- Solid Waste: This includes unused **4-Bromo-3-cyanopyridine**, contaminated weigh boats, gloves, bench paper, and any other disposable materials.
- Liquid Waste: Any solvents used to dissolve or rinse equipment contaminated with **4-Bromo-3-cyanopyridine** should be collected in the same designated halogenated waste container.

II. Labeling and Storage

- Labeling: The waste container must be clearly labeled with "Hazardous Waste," "Halogenated Organic Waste," and the full chemical name "**4-Bromo-3-cyanopyridine**."
- Storage: Store the sealed waste container in a designated, well-ventilated, and secure area away from incompatible materials.

III. Final Disposal

- Professional Disposal: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company.
- Regulatory Compliance: Ensure all local, state, and federal regulations for hazardous waste disposal are followed.

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency.

Table 5: Emergency Response Protocols

Emergency Situation	Procedure
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.
Spill	For a small spill (<1g): Wearing appropriate PPE, gently cover the spill with an absorbent material to avoid raising dust. [16] Collect the material into a sealed container for hazardous waste disposal. Decontaminate the area with a detergent solution followed by 70% isopropyl alcohol. For a large spill (>1g): Evacuate the area immediately and alert others. Contact your institution's EHS or emergency response team.

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